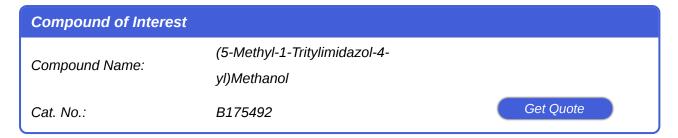


# An In-depth Technical Guide on (5-Methyl-1-Tritylimidazol-4-yl)Methanol

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

(5-Methyl-1-Tritylimidazol-4-yl)Methanol is a heterocyclic organic compound featuring a methyl and a trityl group attached to an imidazole ring, which also bears a hydroxymethyl substituent. This molecule is recognized primarily as a drug intermediate, suggesting its role as a building block in the synthesis of more complex, pharmacologically active molecules. This technical guide provides a summary of its fundamental properties, drawing from available chemical supplier data. However, a comprehensive profile encompassing detailed experimental data, extensive biological activity, and specific applications in drug development remains largely undocumented in publicly accessible scientific literature.

### **Core Properties**

Initial searches have identified key identifiers and basic characteristics of **(5-Methyl-1-Tritylimidazol-4-yl)Methanol**.

### **Chemical and Physical Properties**

A summary of the available quantitative data is presented in Table 1. It is important to note that much of the specific physical data, such as melting point, boiling point, and solubility, is not consistently reported across public sources.



Table 1: Summary of Basic Properties for (5-Methyl-1-Tritylimidazol-4-yl)Methanol

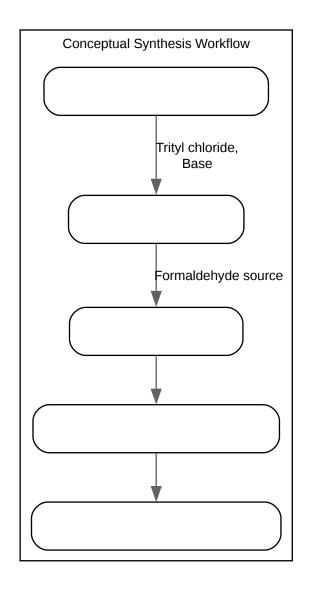
Property	Value	Source
CAS Number	106147-84-6	Chemical Supplier Catalogs
Molecular Formula	C24H22N2O	Chemical Supplier Catalogs
Molecular Weight	~354.45 g/mol	Calculated
Appearance	White powder	Chemical Supplier Catalogs
Purity	>97% to >98%	Chemical Supplier Catalogs
Moisture Content	Typically ≤0.5%	Chemical Supplier Catalogs
Impurity Levels	Typically ≤1.0%	Chemical Supplier Catalogs
Melting Point	Not consistently reported	-
Boiling Point	Not consistently reported	-
Solubility	Not reported	-
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## **Synthesis and Experimental Protocols**

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **(5-Methyl-1-Tritylimidazol-4-yl)Methanol** are not readily available in the public domain. While it is known to be a drug intermediate, the specific synthetic routes and reaction conditions used for its production are likely proprietary and contained within patents or internal company documents that are not publicly accessible.

A plausible, though unconfirmed, synthetic pathway could involve the following logical steps, as illustrated in the conceptual workflow below.





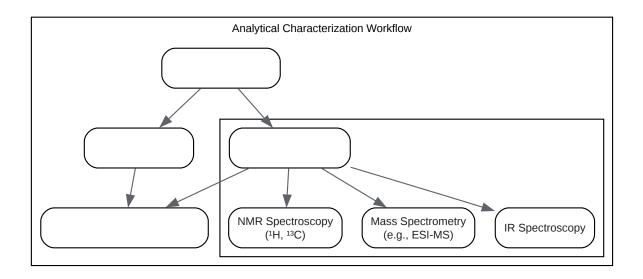
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Caption: A conceptual workflow for the synthesis of (5-Methyl-1-Tritylimidazol-4-yl)Methanol.

## **Analytical Characterization**

While specific spectral data (NMR, IR, MS) for **(5-Methyl-1-Tritylimidazol-4-yl)Methanol** is not publicly available, a standard analytical workflow for its characterization would include the following techniques.





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Caption: A standard workflow for the analytical characterization of a synthesized compound.

## **Biological Activity and Signaling Pathways**

There is a notable absence of publicly available information regarding the biological activity of **(5-Methyl-1-Tritylimidazol-4-yl)Methanol** itself. Its designation as a "drug intermediate" strongly implies that it is used in the synthesis of other molecules that are being investigated for therapeutic purposes. The biological effects and any associated signaling pathways would be attributed to these final drug candidates rather than the intermediate itself.

The trityl group is often used as a protecting group in organic synthesis, which is typically removed in a later step. If the trityl group is present in a final active pharmaceutical ingredient, it would significantly increase the molecule's lipophilicity, which could influence its pharmacokinetic and pharmacodynamic properties.

#### **Conclusion and Future Outlook**

**(5-Methyl-1-Tritylimidazol-4-yl)Methanol** is a chemical intermediate with established basic identifiers. However, for a compound to be fully characterized for use in research and drug development, a significant amount of detailed experimental data is required. The current lack of







publicly available information on its specific physical properties, detailed synthesis and purification protocols, and biological activity presents a considerable knowledge gap.

Future research, likely to be found in forthcoming patents or scientific publications from entities that utilize this intermediate, will be necessary to build a more comprehensive understanding of this compound and its ultimate applications in the pharmaceutical industry. For researchers and scientists, direct inquiry with chemical suppliers for more detailed certificates of analysis or technical data sheets may yield more specific information than is currently available in the public domain.

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